

Introduction: The Strategic Importance of 3-Chloroquinuclidine Hydrochloride

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Compound of Interest

Compound Name: 3-Chloroquinuclidine hydrochloride

CAS No.: 33601-77-3

Cat. No.: B1274263

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3-Chloroquinuclidine hydrochloride is a pivotal heterocyclic compound built upon the rigid 1-azabicyclo[2.2.2]octane scaffold. This unique bicyclic structure imparts a high degree of conformational rigidity and steric definition, making it a valuable building block in medicinal chemistry and organic synthesis.^{[1][2]} The presence of a chlorine atom at the C-3 position introduces a reactive center for nucleophilic substitution, while the hydrochloride salt form significantly influences its physical properties, particularly solubility.^{[3][4]}

This guide serves as a comprehensive technical resource for researchers, chemists, and drug development professionals. It moves beyond a simple recitation of data to provide a deeper understanding of the causality behind the physicochemical properties of **3-Chloroquinuclidine hydrochloride**, offering field-proven insights into their measurement and application. We will explore its structural and electronic characteristics, detail robust protocols for their experimental determination, and discuss the implications of these properties on the compound's reactivity and utility as a synthetic intermediate.

Molecular Structure and Core Identifiers

The foundational step in understanding any chemical entity is to define its precise structure and identifiers. **3-Chloroquinuclidine hydrochloride** consists of the protonated bicyclic amine (the quinuclidinium cation) and a chloride counter-ion.

Caption: Structure of 3-Chloroquinuclidinium Chloride

The key identifiers and fundamental properties of this compound are summarized in the table below for quick reference.

Property	Value	Reference(s)
CAS Number	33601-77-3	[5][6]
Molecular Formula	C ₇ H ₁₃ Cl ₂ N (or C ₇ H ₁₂ ClN · HCl)	[5][7]
IUPAC Name	3-chloro-1-azabicyclo[2.2.2]octane;hydrochloride	[4]
Molecular Weight	182.09 g/mol	[5][7]
Appearance	Tan powder	[4]
InChI Key	OOMINTVSHDCDRK-UHFFFAOYSA-N	[5]

Thermal and Physical Properties

Melting Point

The melting point is a critical indicator of purity. For a crystalline solid, a sharp melting range (typically 0.5–1.0°C) is indicative of high purity, whereas impurities will depress the melting point and broaden the range.

- Reported Melting Point: 236-239 °C (lit.)[5]

Expert Rationale: The high melting point of **3-Chloroquinuclidine hydrochloride** is characteristic of an ionic salt. The strong electrostatic interactions between the quinuclidinium cation and the chloride anion in the crystal lattice require significant thermal energy to overcome, resulting in a much higher melting point than the corresponding free base.

Standard Protocol: Capillary Melting Point Determination

This protocol describes a validated method for accurately determining the melting point range of a solid crystalline compound.

Methodology:

- **Sample Preparation:** A small amount of the dry, finely powdered **3-Chloroquinuclidine hydrochloride** is packed into a capillary tube to a height of 2-3 mm. The tube is tapped gently on a hard surface or dropped through a long glass tube to ensure the sample is tightly packed at the bottom.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a calibrated melting point apparatus.
- **Approximate Determination:** The sample is heated rapidly (10-20°C per minute) to find the approximate melting temperature. The apparatus is then allowed to cool at least 20°C below this point.
- **Accurate Determination:** A fresh sample is prepared and heated rapidly to a temperature approximately 15°C below the approximate melting point. The heating rate is then reduced to 1-2°C per minute to ensure thermal equilibrium.
- **Data Recording:** The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2) are recorded. The melting range is reported as $T_1 - T_2$.

Acidity and Ionization (pKa)

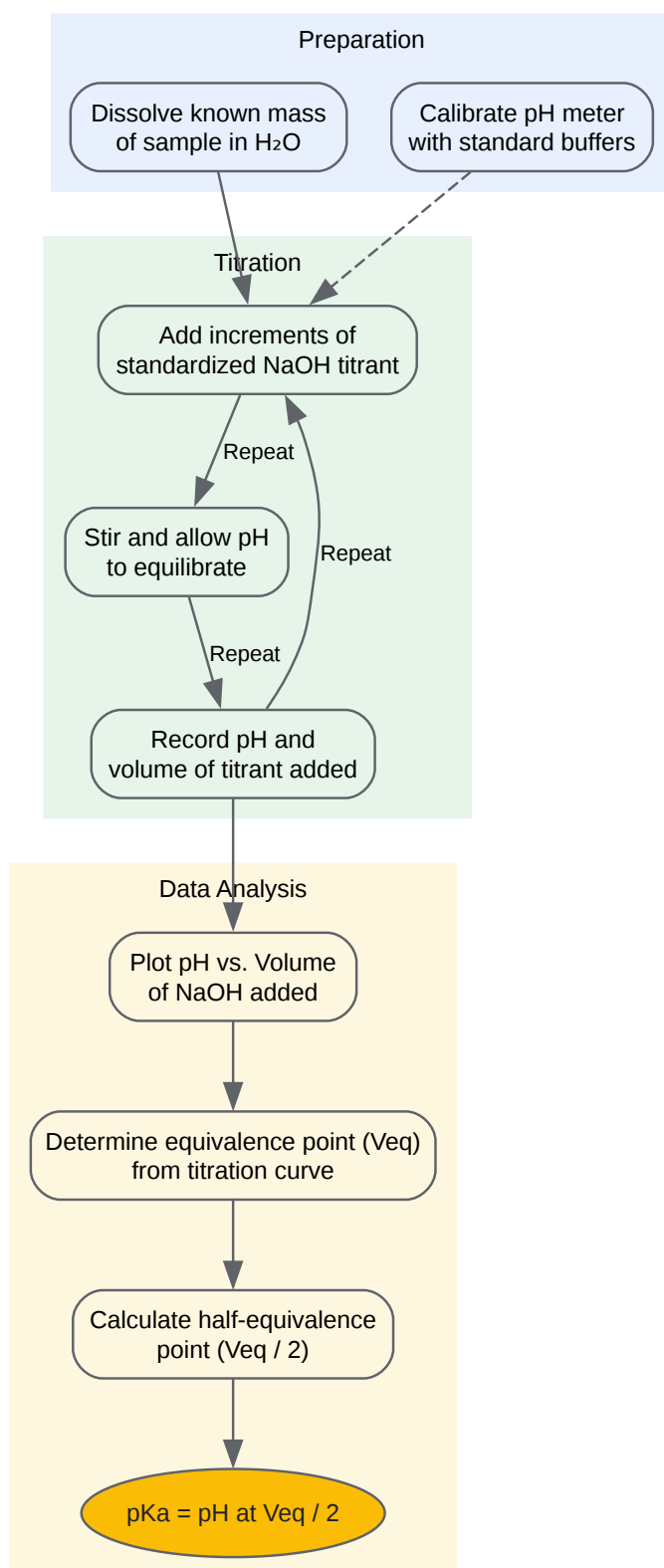
The pKa of the conjugate acid (the quinuclidinium ion) is a fundamental parameter that governs the compound's degree of ionization at a given pH. This, in turn, dictates its solubility, lipophilicity, and interaction with biological targets.

- Reported pKa: 8.9[2]

Expert Rationale: The parent quinuclidine is a strong base, with the pKa of its conjugate acid being approximately 11.0.^[2] The introduction of an electron-withdrawing chlorine atom at the C-3 position has a significant acid-strengthening (base-weakening) effect. The electronegative chlorine atom pulls electron density away from the nitrogen atom through the sigma bond framework (an inductive effect), which destabilizes the positive charge on the protonated nitrogen. This makes the quinuclidinium ion more acidic (a better proton donor) and lowers its pKa compared to the unsubstituted parent compound.^{[8][9]}

Standard Protocol: pKa Determination by Potentiometric Titration

Potentiometric titration is a highly accurate method for determining the pKa of ionizable compounds. It involves monitoring the pH of a solution as a titrant is added incrementally.



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Caption: Workflow for pKa determination by potentiometric titration.

Methodology:

- **Sample Preparation:** Accurately weigh a sample of **3-Chloroquinuclidine hydrochloride** and dissolve it in a known volume of deionized, carbonate-free water to a concentration of approximately 1-10 mM.
- **System Calibration:** Calibrate a pH meter and electrode using at least two standard buffers (e.g., pH 4.01, 7.00, 10.01) that bracket the expected pKa.
- **Titration:** Place the sample solution in a jacketed beaker maintained at a constant temperature (e.g., 25°C) and stir continuously. Immerse the calibrated pH electrode. Add a standardized solution of a strong base (e.g., 0.1 M NaOH) in small, precise increments using a burette.
- **Data Acquisition:** After each addition of titrant, allow the pH reading to stabilize before recording the pH and the total volume of titrant added. Continue well past the equivalence point.
- **Data Analysis:** Plot the recorded pH values against the volume of NaOH added. The pKa is the pH value at the half-equivalence point (the point at which half of the quinuclidinium ions have been neutralized). This point corresponds to the midpoint of the buffer region on the titration curve.^[10]

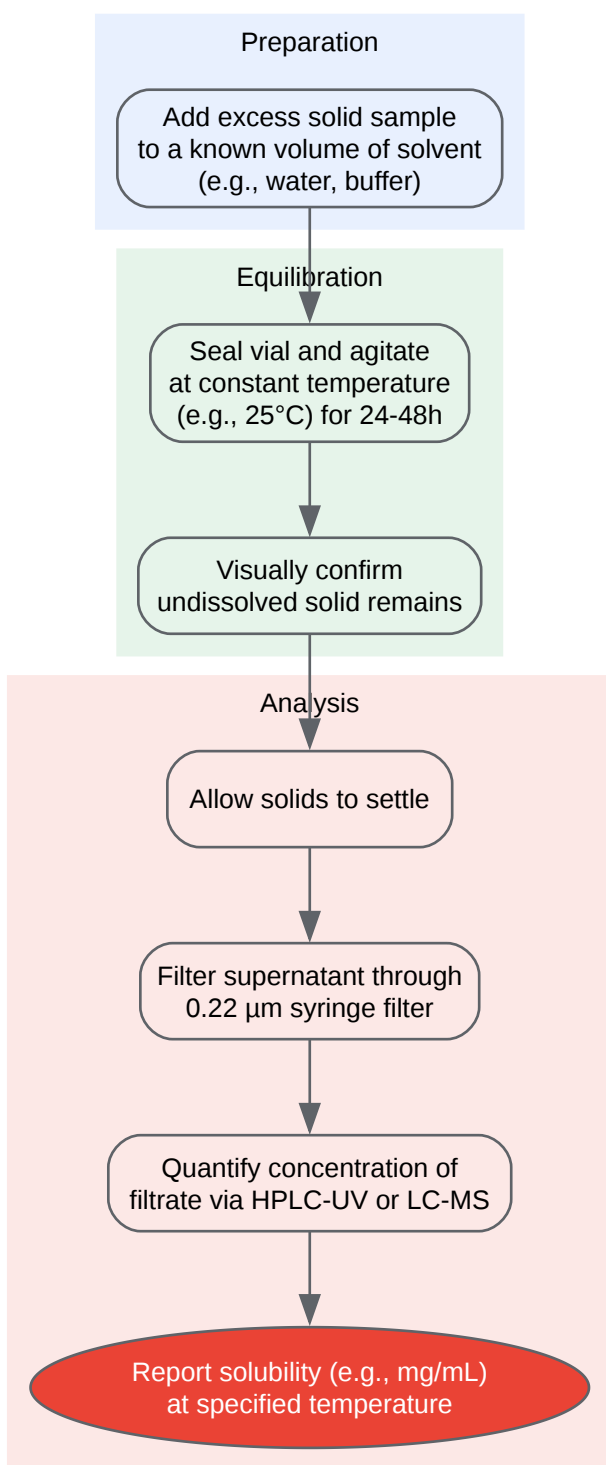
Solubility Profile

As a hydrochloride salt, **3-Chloroquinuclidine hydrochloride** is expected to exhibit good solubility in water and other polar protic solvents.^[11] The protonated amine and chloride ion readily engage in favorable ion-dipole interactions with water molecules. In contrast, its solubility in nonpolar organic solvents is expected to be low.

While specific experimental solubility data is not widely published, a predicted value for the free base (3-chloro-1-azabicyclo[2.2.2]octane) suggests a Log(Water Solubility in mol/L) of -1.14, indicating moderate intrinsic solubility.^[12] The conversion to the hydrochloride salt dramatically enhances aqueous solubility.^[11]

Standard Protocol: Aqueous Solubility by Shake-Flask Method

The shake-flask method is the gold standard for determining thermodynamic equilibrium solubility.



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Caption: Workflow for the Shake-Flask Solubility Method.

Methodology:

- **System Preparation:** Add an excess amount of **3-Chloroquinuclidine hydrochloride** to a vial containing a precise volume of the desired solvent (e.g., purified water, phosphate-buffered saline pH 7.4). The presence of excess solid is crucial.
- **Equilibration:** Seal the vial and place it in an incubator shaker or on a rotator in a constant temperature water bath (e.g., 25°C or 37°C). Agitate the suspension for a sufficient period (typically 24 to 48 hours) to ensure equilibrium between the solid and dissolved states is reached.
- **Sample Separation:** After equilibration, cease agitation and allow the undissolved solid to sediment. Carefully withdraw an aliquot of the supernatant and filter it through a low-binding sub-micron filter (e.g., 0.22 µm PVDF) to remove all particulate matter.
- **Quantification:** Prepare a standard curve of the compound at known concentrations. Dilute the filtered sample if necessary and determine its concentration using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV).
- **Result Expression:** The equilibrium solubility is reported in units such as mg/mL or mol/L at the specified temperature and pH.

Spectroscopic Characterization

Spectroscopic analysis provides an unambiguous fingerprint of a molecule's structure. While experimental spectra for **3-Chloroquinuclidine hydrochloride** are not readily available in public databases, we can reliably predict the key features based on its known structure and comparison with related compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Predicted ¹H NMR Spectrum (in D₂O): The rigid bicyclic structure simplifies the spectrum compared to acyclic amines. Due to the molecule's symmetry, fewer signals than the total number of protons are expected.

- **N-H Proton:** As a hydrochloride salt, the proton on the nitrogen would typically appear as a broad singlet far downfield, but it will exchange with D₂O and thus be invisible.

- **C3-H Proton:** The single proton on the carbon bearing the chlorine (C-3) will be the most downfield of the C-H signals, likely in the 4.0-4.5 ppm range, due to the deshielding effect of the adjacent electronegative chlorine atom. It will appear as a multiplet.
- **Bridgehead Proton (C4-H):** The single proton at the C-4 bridgehead position will likely appear as a distinct multiplet, expected in the 2.5-3.0 ppm range.
- **Bridge Protons (C2, C5, C6, C7):** The protons on the ethylene bridges will be significantly deshielded due to their proximity to the positively charged nitrogen. They will appear as complex, overlapping multiplets, likely in the 3.0-3.8 ppm range.^{[1][13]}

Predicted ^{13}C NMR Spectrum (in D_2O): The spectrum will be characterized by a few distinct signals due to the molecule's symmetry.

- **C-3:** The carbon atom directly bonded to the chlorine atom will be the most downfield of the sp^3 carbons, expected in the 60-70 ppm range.^{[14][15]}
- **Bridgehead Carbon (C-4):** This carbon will likely resonate in the 30-40 ppm range.
- **Bridge Carbons (C-2, C-7 and C-5, C-6):** The carbons adjacent to the nitrogen atom will be significantly deshielded, appearing in the 45-55 ppm range.^{[16][17]}

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum provides information about the functional groups present in the molecule.

- **N-H Stretch:** A very broad and strong absorption band is expected in the $2400\text{-}3000\text{ cm}^{-1}$ region. This is characteristic of the $\text{N}^+\text{-H}$ stretching vibration in a secondary ammonium salt, broadened by hydrogen bonding with the chloride counter-ion and other molecules in the solid state.^{[18][19][20]}
- **C-H Stretch:** Aliphatic C-H stretching vibrations will appear as sharp peaks just below 3000 cm^{-1} , typically in the $2850\text{-}2960\text{ cm}^{-1}$ range.
- **N-H Bend:** Bending vibrations for the $\text{N}^+\text{-H}$ group may be observed around $1500\text{-}1600\text{ cm}^{-1}$.
- **C-Cl Stretch:** The carbon-chlorine stretching vibration is expected in the fingerprint region, typically between $600\text{-}800\text{ cm}^{-1}$. This peak may be difficult to assign definitively without a

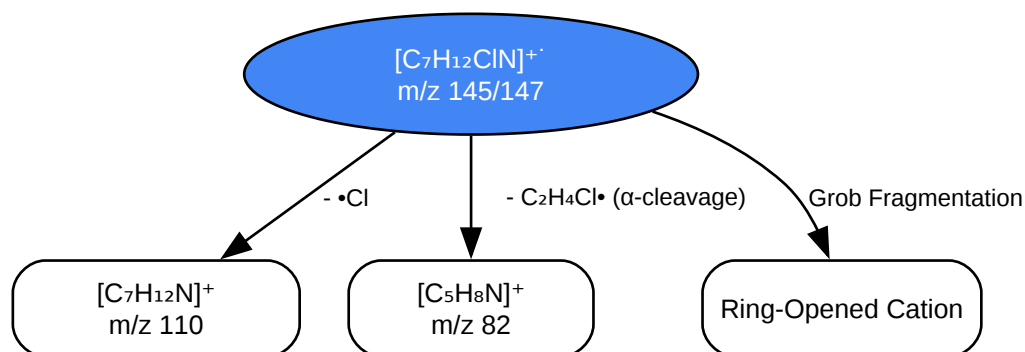
reference spectrum.

Mass Spectrometry (MS)

Mass spectrometry of the hydrochloride salt would typically be performed using a soft ionization technique like Electrospray Ionization (ESI), which would show a prominent peak for the cationic free base $[M+H]^+$ at m/z 146.08 (for ^{35}Cl isotope). Analysis by Electron Ionization (EI) would involve the neutral free base and reveal structural information through fragmentation.

Predicted EI Fragmentation Pathway: The molecular ion of the free base (3-chloroquinuclidine, M^+ at m/z 145) would be the initial species. Key fragmentation pathways would include:

- Alpha-Cleavage: The most favorable fragmentation for amines involves cleavage of a C-C bond adjacent to the nitrogen. Loss of an ethylene radical (C_2H_4) would lead to a stable fragment.
- Loss of Chlorine: Cleavage of the C-Cl bond would result in the loss of a chlorine radical ($\cdot\text{Cl}$), yielding a cation at m/z 110.
- Grob Fragmentation: The 1,3-relationship between the nitrogen lone pair and the C-Cl bond sets the stage for a potential Grob-type fragmentation, leading to the opening of the bicyclic ring.^{[1][21]}



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Caption: Proposed key fragmentations in mass spectrometry.

Synthesis and Reactivity

Synthetic Route

3-Chloroquinuclidine hydrochloride is commonly synthesized from 3-quinuclidinol or 3-quinuclidinone hydrochloride. A well-established method involves the reaction of 3-quinuclidinol with thionyl chloride (SOCl_2).^[7]

Expert Rationale: This reaction proceeds via a classic $\text{S}_{\text{N}}\text{i}$ (substitution nucleophilic internal) mechanism or an $\text{S}_{\text{N}}2$ mechanism, depending on the conditions. The hydroxyl group of 3-quinuclidinol is first converted into a chlorosulfite intermediate, which is a much better leaving group than hydroxide. The chloride ion, either from the thionyl chloride itself or delivered internally from the intermediate, then acts as a nucleophile to displace the leaving group, forming the C-Cl bond. Using the hydrochloride salt of the starting material ensures the quinuclidine nitrogen is protonated and protected during the reaction.

Chemical Reactivity

The chemical behavior of **3-Chloroquinuclidine hydrochloride** is dominated by two key features: the basicity of the bridgehead nitrogen and the electrophilic nature of the carbon at C-3.

- **Acidity/Basicity:** In solution, the hydrochloride salt exists in equilibrium with its free base, 3-chloroquinuclidine. The position of this equilibrium is dictated by the pH of the medium and the pK_{a} of the compound (8.9). Above pH 8.9, the neutral free base form predominates.
- **Nucleophilic Substitution:** The carbon atom bonded to chlorine is an electrophilic center. It is susceptible to attack by a wide range of nucleophiles (e.g., amines, alkoxides, thiols), which displace the chloride leaving group. This $\text{S}_{\text{N}}2$ -type reaction is a cornerstone of its utility as a synthetic intermediate, allowing for the introduction of diverse functional groups at the C-3 position.^{[22][23]} The rigid bicyclic framework can influence reaction rates compared to analogous acyclic systems.

Conclusion

This technical guide has provided a detailed examination of the core physicochemical properties of **3-Chloroquinuclidine hydrochloride**. By integrating established experimental data with predictive analysis based on fundamental chemical principles, we have constructed a comprehensive profile of this important synthetic building block. The high melting point and

aqueous solubility are direct consequences of its ionic salt form. The pKa of 8.9, significantly lower than that of unsubstituted quinuclidine, is a quantifiable measure of the inductive effect of the C-3 chloro substituent. The protocols detailed herein represent robust, validated methods for the experimental determination of these key parameters. Understanding these properties is not merely an academic exercise; it is essential for the rational design of synthetic routes, the development of purification strategies, and the formulation of new chemical entities for research and drug discovery.

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